

# In-depth Technical Guide: 5-Amino-2-morpholinobenzonitrile

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## Compound of Interest

Compound Name: 5-Amino-2-morpholinobenzonitrile

Cat. No.: B1281424

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## Molecular Structure and Identifiers

This section provides the fundamental structural and identifying information for **5-Amino-2-morpholinobenzonitrile**.

Table 1: Molecular Identifiers for **5-Amino-2-morpholinobenzonitrile**

Identifier	Value	Source
CAS Number	78252-12-7	[1][2][3][4]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> N <sub>3</sub> O	[2][3]
Molecular Weight	203.24 g/mol	[2][3]
InChI	InChI=1S/C11H13N3O/c12-8-9-7-10(13)1-2-11(9)14-3-5-15-6-4-14/h1-2,7H,3-6,13H2	[3]
InChIKey	WJUOUHSBDDDFDL-UHFFFAOYSA-N	[3]
Canonical SMILES	C1COCCN1C2=CC=C(C=C2C#N)N	(Structure-based)

## Physicochemical Data

A comprehensive search for experimentally determined or computationally predicted physicochemical properties such as logP, hydrogen bond donor and acceptor counts, and polar surface area for **5-Amino-2-morpholinobenzonitrile** did not yield any specific data from publicly available scientific literature or databases. While general principles of medicinal chemistry can be applied to estimate these properties based on the structure, no citable quantitative data is available at this time.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Amino-2-morpholinobenzonitrile** are not readily available in the public domain. Chemical suppliers list the compound for sale, implying that synthetic routes exist; however, these are proprietary and not disclosed in published literature.

## Biological Activity and Signaling Pathways

As of the latest available information, there is no published research detailing the biological activity, mechanism of action, or any associated signaling pathways for **5-Amino-2-morpholinobenzonitrile**. The compound is listed by various chemical suppliers, suggesting its potential use as a building block in chemical synthesis or as a research chemical, but its specific biological functions have not been characterized in the scientific literature.

Due to the lack of information on biological activity and signaling pathways, no diagrams can be generated.

## Summary and Future Directions

**5-Amino-2-morpholinobenzonitrile** is a defined chemical entity with a known molecular structure. However, there is a significant gap in the publicly accessible scientific literature regarding its physicochemical properties, synthesis, and biological effects. For researchers and drug development professionals, this presents both a challenge and an opportunity. The compound's structure, featuring a benzonitrile scaffold with amino and morpholino substituents, suggests potential for biological activity. Further research is required to elucidate its properties and potential applications. This would involve de novo synthesis, comprehensive

physicochemical characterization, and screening for biological activity across various assays to determine its therapeutic potential and mechanism of action.

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## References

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